Oxirane, 2,2'-[(2-methyl-1,3-propanediyl)bis(oxymethylene)]bis-

• CAS RN: 89038-65-3
• Molecular Formula: C10H18O4
• Molecular Weight: 202.25 g/mol
• IUPAC Name: 2-[[2-methyl-3-(oxiran-2-ylmethoxy)propoxy]methyl]oxirane
• InChI: InChI=1S/C10H18O4/c1-8(2-11-4-9-6-13-9)3-12-5-10-7-14-10/h8-10H,2-7H2,1H3
• InChI Key: XLMBAFSPFFCURZ-UHFFFAOYSA-N
• SMILES: CC(COCC1CO1)COCC2CO2

Description

“Oxirane, 2,2’-[(2-methyl-1,3-propanediyl)bis(oxymethylene)]bis-” also known as Neopentyl glycol diglycidyl ether (NPGDGE), is an aliphatic compound with the molecular formula C11H20O4. It can be considered as an ether formed from two molecules of glycidol and one molecule of neopentyl glycol. It contains two epoxy groups.

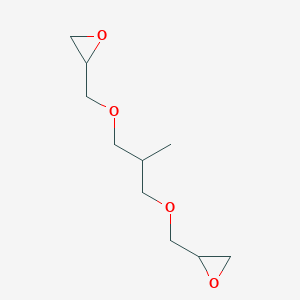

Molecular Structure Analysis

The molecular structure of “Oxirane, 2,2’-[(2-methyl-1,3-propanediyl)bis(oxymethylene)]bis-” is available as a 2D Mol file or as a computed 3D SD file. The molecular weight of the compound is 202.2475.

Physical And Chemical Properties Analysis

“Oxirane, 2,2’-[(2-methyl-1,3-propanediyl)bis(oxymethylene)]bis-” is a slightly yellow transparent liquid. It is soluble in organic solvents such as ketones and benzene.

Safety and Hazards

“Oxirane, 2,2’-[(2-methyl-1,3-propanediyl)bis(oxymethylene)]bis-” is classified under the GHS as a potential hazard with the warning symbol. It may cause skin irritation (H315) and may cause an allergic skin reaction (H317).
